

In-Depth Technical Guide to the Molecular Weight and Analysis of Betamethasone-d5

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Compound of Interest

Compound Name: Betamethasone-d5-1

Cat. No.: B15144148

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This technical guide provides a comprehensive overview of the molecular weight of Betamethasone-d5, a deuterated isotopologue of the synthetic glucocorticoid Betamethasone. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, experimental determination of its molecular weight, and its biological mechanism of action.

Core Compound Data: Betamethasone-d5

Betamethasone-d5 is a stable isotope-labeled version of Betamethasone, where five hydrogen atoms have been replaced by deuterium. This labeling is crucial for its use as an internal standard in quantitative bioanalytical assays, such as those employing mass spectrometry, to enhance accuracy and precision.

Quantitative Data Summary

The key quantitative data for Betamethasone-d5 and its non-deuterated counterpart, Betamethasone, are summarized in the table below for direct comparison.

Compound	Chemical Formula	Molecular Weight (g/mol)
Betamethasone-d5	C22H24D5FO5	397.49[1][2][3]
Betamethasone	C22H29FO5	392.46[4]

Experimental Determination of Molecular Weight

The molecular weight of Betamethasone-d5 is experimentally determined using high-resolution mass spectrometry, a fundamental technique in chemical analysis. Liquid Chromatography-Mass Spectrometry (LC-MS) is a method of choice for the analysis of steroids and their deuterated analogs.

Protocol: Molecular Weight Determination by LC-MS/MS

This protocol outlines a typical method for the analysis of Betamethasone and its deuterated standard, Betamethasone-d5, to confirm their molecular weights.

1. Sample Preparation:

- A standard solution of Betamethasone-d5 is prepared in a suitable organic solvent, such as methanol or acetonitrile.
- For analyses in biological matrices (e.g., plasma), a protein precipitation or liquid-liquid extraction step is employed to remove interfering substances.

2. Liquid Chromatography (LC) Separation:

- Instrument: A high-performance liquid chromatograph (HPLC) system.
- Column: A C18 reverse-phase column is commonly used for the separation of steroids.
- Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol) is typically used.
- Flow Rate: A constant flow rate is maintained to ensure reproducible retention times.
- Injection Volume: A small volume of the prepared sample is injected into the LC system.

3. Mass Spectrometry (MS) Detection:

- Instrument: A tandem mass spectrometer (MS/MS) equipped with an electrospray ionization (ESI) source is used for detection.

- **Ionization Mode:** Positive electrospray ionization (ESI+) is generally employed for Betamethasone and its analogs.
- **Mass Analysis:** The mass spectrometer is operated in full scan mode to determine the mass-to-charge ratio (m/z) of the intact molecule (parent ion). For Betamethasone-d5, the protonated molecule $[M+H]^+$ would be expected at an m/z corresponding to its molecular weight plus the mass of a proton.
- **Tandem MS (MS/MS):** For structural confirmation and quantification, Multiple Reaction Monitoring (MRM) can be used. This involves selecting the parent ion, fragmenting it in the collision cell, and detecting a specific product ion.

4. Data Analysis:

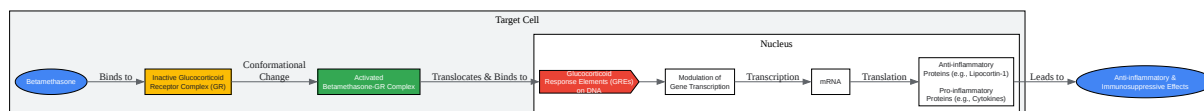
- The mass spectrum will show a peak at the m/z corresponding to the protonated Betamethasone-d5 molecule, confirming its molecular weight. High-resolution mass spectrometry can provide a highly accurate mass measurement, further confirming the elemental composition.

Biological Context: Mechanism of Action

Betamethasone exerts its anti-inflammatory and immunosuppressive effects by interacting with glucocorticoid receptors. The mechanism can be broadly divided into genomic and non-genomic pathways. The genomic pathway, which involves the regulation of gene expression, is the primary mechanism for its therapeutic effects.

Genomic Signaling Pathway of Betamethasone

The following diagram illustrates the key steps in the genomic signaling pathway of Betamethasone.



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Caption: Genomic signaling pathway of Betamethasone.

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